

An In-depth Technical Guide to 4-Ethylmorpholine (CAS 100-74-3)

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Compound of Interest

Compound Name: 4-Ethylmorpholine

Cat. No.: B086933

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Ethylmorpholine** (NEM), a versatile heterocyclic amine. It details its physicochemical properties, primary applications, and relevant experimental protocols, with a focus on its utility in chemical synthesis and industrial processes.

Core Properties and Specifications

4-Ethylmorpholine is a colorless to light yellow liquid known for its distinct amine-like odor[1]. It is a tertiary amine widely used as a catalyst, solvent, and chemical intermediate[1][2][3].

The fundamental properties of **4-Ethylmorpholine** are summarized in the table below, compiled from various chemical data sources.

Property	Value	Reference(s)
CAS Number	100-74-3	[1][4]
Molecular Formula	C ₆ H ₁₃ NO	[1][4][5]
Molecular Weight	115.17 g/mol	[4][5]
Appearance	Colorless to slightly yellow clear liquid	[1][6]
Odor	Ammonia-like	[1][5][6]
Melting Point	-63 °C	[1][4][6]
Boiling Point	138-139 °C	[1][4][6]
Density	0.91 g/mL at 20 °C	[4][6][7]
Vapor Pressure	8.1 hPa at 20 °C	[6]
Refractive Index (n _{20/D})	~1.441	[1][4][6]
pKa	7.67 at 25 °C	[6]
LogP	0.08 at 24.6 °C	[6][8]

4-Ethylmorpholine's miscibility with water and solubility in organic solvents make it a versatile component in various reaction media[2][9].

Solvent	Solubility	Reference(s)
Water	Miscible	[2][9]
Organic Solvents	Soluble in ethanol, methanol, ether, and acetone	[2][10]

4-Ethylmorpholine is a flammable liquid and is classified as corrosive and toxic[4][11]. Proper safety precautions are mandatory when handling this chemical.

Parameter	Value	Reference(s)
Flash Point	30 °C (86 °F) - closed cup	[4][10][11]
Autoignition Temperature	160 °C	
Explosive Limit	1.9% (v/v)	[6]
Hazard Classifications	Flammable Liquid 3, Acute Toxicity 3 (Dermal), Skin Corrosion 1B	[4][11]
Hazard Statements	H226, H302, H311, H314	[4][11]
Storage Temperature	Store below +30°C in a dry, well-ventilated place	[6][9]
Incompatibilities	Strong oxidizing agents	[6][9]

Key Applications and Roles

4-Ethylmorpholine serves multiple functions across research and industry, primarily valued for its catalytic activity and role as a synthetic building block.

- **Polyurethane Catalyst:** It is extensively used as a catalyst, particularly a gelling catalyst, in the production of polyurethane (PU) foams[6][9][12]. It helps control the reaction between isocyanates and polyols[13][14].
- **Organic Synthesis:** It functions as a solvent and a base in various organic reactions[1][2]. It is used to couple carboxylic groups and as a reagent in the synthesis of pharmaceuticals and agrochemicals[1][4].
- **Pharmaceutical and Drug Discovery:** The morpholine scaffold is a privileged structure in medicinal chemistry, often incorporated to improve pharmacokinetic properties[15][16]. **4-Ethylmorpholine** serves as a key intermediate in the synthesis of more complex, biologically active molecules[1][3].
- **Corrosion Inhibitors:** It is a component in the formulation of corrosion inhibitors, especially for metals in the oil and gas industry[1].

Experimental Protocols and Methodologies

The following sections provide detailed methodologies for common experimental procedures involving **4-Ethylmorpholine**.

A standard method for synthesizing **4-Ethylmorpholine** is the N-alkylation of morpholine with an ethylating agent, such as bromoethane[3][17].

Objective: To synthesize **4-Ethylmorpholine** via nucleophilic substitution.

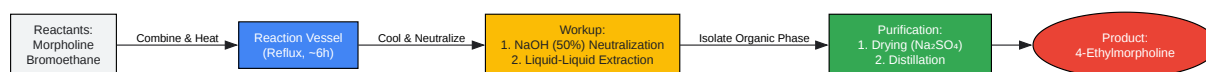
Materials:

- Morpholine
- Bromoethane
- Sodium hydroxide (50% solution)
- Diethyl ether (or other suitable extraction solvent)
- Anhydrous sodium sulfate
- Reaction flask with reflux condenser and stirring mechanism
- Separatory funnel

Procedure:

- Equip a round-bottom flask with a magnetic stirrer, a reflux condenser, and a dropping funnel.
- Charge the flask with morpholine.
- While cooling and stirring the flask, slowly add bromoethane from the dropping funnel. Maintain the reaction temperature below 70 °C[3].
- After the addition is complete, heat the mixture to reflux and maintain for approximately 6 hours to ensure the reaction goes to completion[3].

- Cool the reaction mixture to room temperature.
- Neutralize the mixture by adding a 50% sodium hydroxide solution until it is strongly alkaline. This converts the hydrobromide salt of the product into the free amine and separates it into an oily layer[3].
- Transfer the mixture to a separatory funnel. Separate the organic layer.
- Extract the aqueous layer with diethyl ether (2-3 times) to recover any dissolved product[3].
- Combine all organic layers and dry over anhydrous sodium sulfate[17].
- Filter to remove the drying agent, and remove the solvent (ether) by rotary evaporation.
- The resulting crude product can be purified by distillation to yield pure **4-Ethylmorpholine**.



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Diagram 1: General workflow for the synthesis of **4-Ethylmorpholine**.

4-Ethylmorpholine acts as a tertiary amine catalyst that accelerates both the gelling (urethane formation) and blowing (urea formation and CO₂ release) reactions in PU foam production[9][12][13].

Objective: To prepare a flexible polyurethane foam using **4-Ethylmorpholine** as a catalyst.

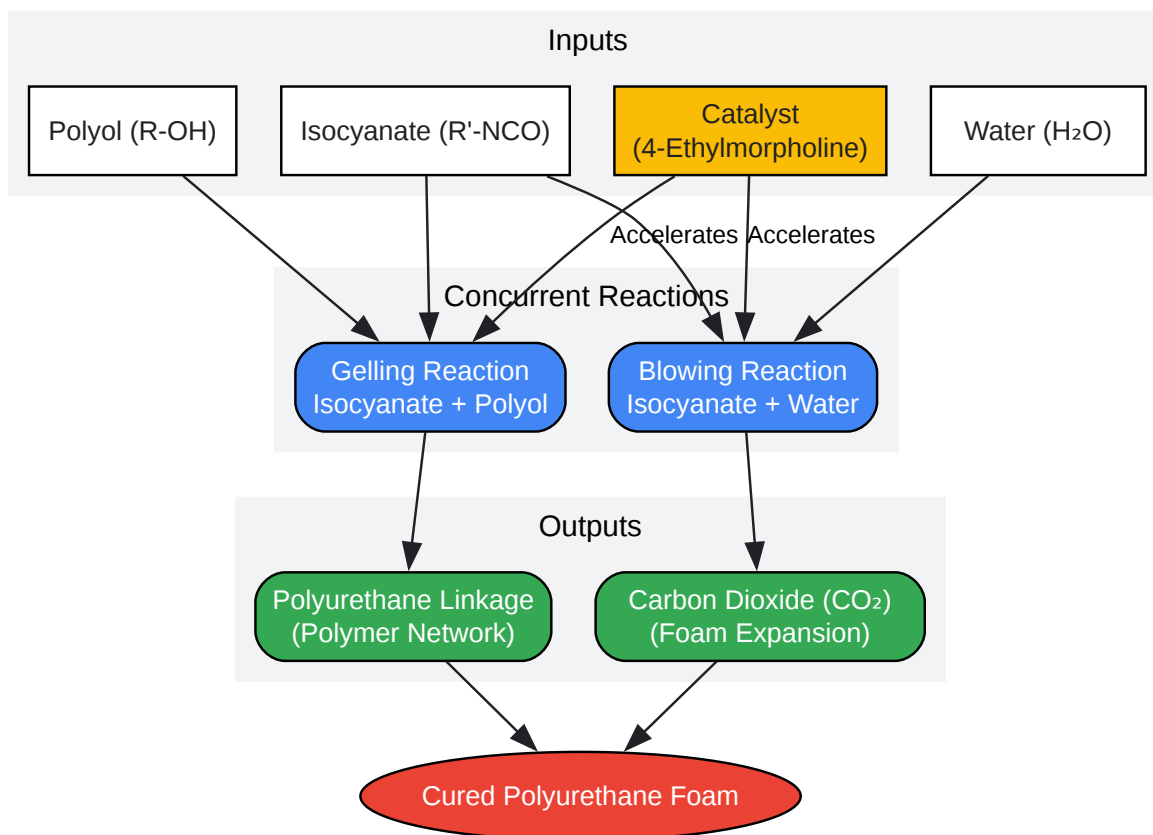
Materials:

- Polyol (e.g., a polyether polyol)
- Toluene diisocyanate (TDI) or Methylene diphenyl diisocyanate (MDI)
- Deionized water (blowing agent)
- Silicone surfactant (foam stabilizer)

- **4-Ethylmorpholine** (gelling catalyst)
- Optional: Co-catalyst (e.g., an organotin compound for gelling, or a blowing catalyst like BDMAEE)
- Mixing vessel, high-speed mixer

Procedure:

- In a suitable container, accurately weigh and pre-mix the polyol, deionized water, silicone surfactant, and **4-Ethylmorpholine**. Stir until a homogeneous mixture is obtained.
- This is often referred to as the "B-side" or resin blend.
- In a separate, dry container, weigh the required amount of isocyanate (the "A-side").
- Rapidly add the isocyanate (A-side) to the resin blend (B-side) and immediately begin high-speed mixing for 5-10 seconds.
- Quickly pour the reacting mixture into a mold or on a surface where it can rise freely.
- Observe the cream time (start of reaction), rise time (end of foam expansion), and tack-free time (surface is no longer sticky).
- Allow the foam to cure at room temperature or in an oven according to the specific formulation requirements. The catalyst, **4-Ethylmorpholine**, will influence the speed of these curing reactions[18].



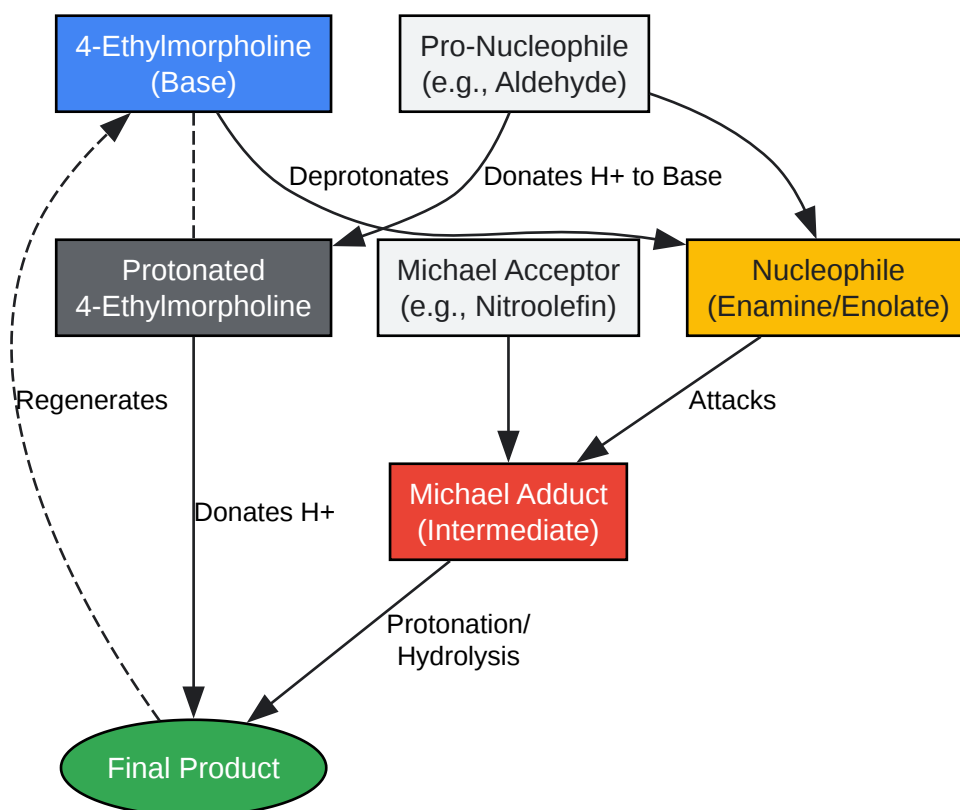
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Diagram 2: Role of **4-Ethylmorpholine** in polyurethane foam catalysis.

Role in Organocatalysis and Drug Development

In drug discovery and organic synthesis, the morpholine moiety is valued for conferring desirable properties like water solubility and metabolic stability^[16]. As a tertiary amine, **4-Ethylmorpholine** can act as a non-nucleophilic base or as a component in more complex organocatalytic systems. For instance, in a Michael addition, it can serve as a base to generate the nucleophilic enolate or enamine intermediate required for the reaction.

The logical workflow involves the deprotonation of a pro-nucleophile, which then attacks an electrophilic Michael acceptor. The catalyst is regenerated at the end of the cycle.



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Diagram 3: Logical workflow of **4-Ethylmorpholine** as a base in a Michael reaction.

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